

# T-26c animal model osteoarthritis

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## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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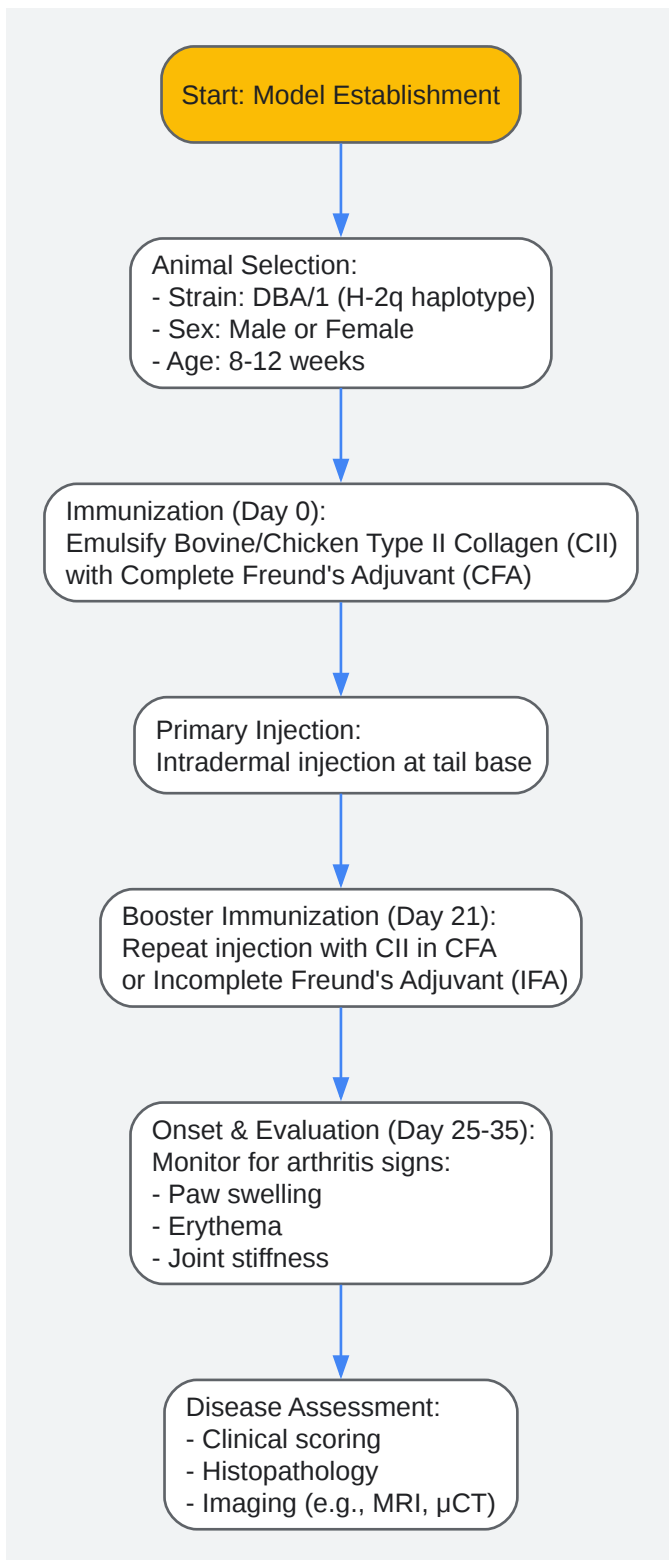
## T-26c Compound Profile

The table below summarizes the available data on **T-26c** sodium:

Property	Description
Name	T-26c sodium [1]
CAS Number	869298-22-6 [1]
Biological Activity	Potent and selective Matrix Metalloproteinase-13 (MMP-13) inhibitor [1]
IC50 Value	6.9 pM (picomolar) [1]
Documented Experimental Effect	Inhibits degradation of bovine nasal septal cartilage explants [1]
Molecular Formula	$C_{24}H_{19}N_3Na_2O_6S$ [1]
Molecular Weight	523.47 g/mol [1]
Primary Research Application	For research use only [1]

## Animal Model: Collagen-Induced Arthritis (CIA)

The CIA mouse model is a premier model for studying rheumatoid arthritis (RA) and aspects of post-traumatic osteoarthritis (PTOA) due to its pathogenetic similarities to human disease, including synovitis, cartilage degradation, and bone erosion [2] [3]. The following workflow outlines the key stages for establishing this model.



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*Diagram 1: Experimental workflow for establishing the CIA mouse model, adapted from current protocols [2].*

## Detailed CIA Model Protocol

This protocol provides a standardized method for inducing arthritis in mice [2].

### Materials

- **Animals:** DBA/1J mice (8-12 weeks old), males or females. The H-2q haplotype is highly susceptible.
- **Antigen:** Chicken or bovine Type II Collagen (CII), dissolved in 0.1 M acetic acid at 2 mg/mL (store at 4°C).
- **Adjuvant:** Complete Freund's Adjuvant (CFA) containing *Mycobacterium tuberculosis*.
- **Equipment:** Ice-cold water bath, syringes, emulsifying apparatus, etc.

### Procedure

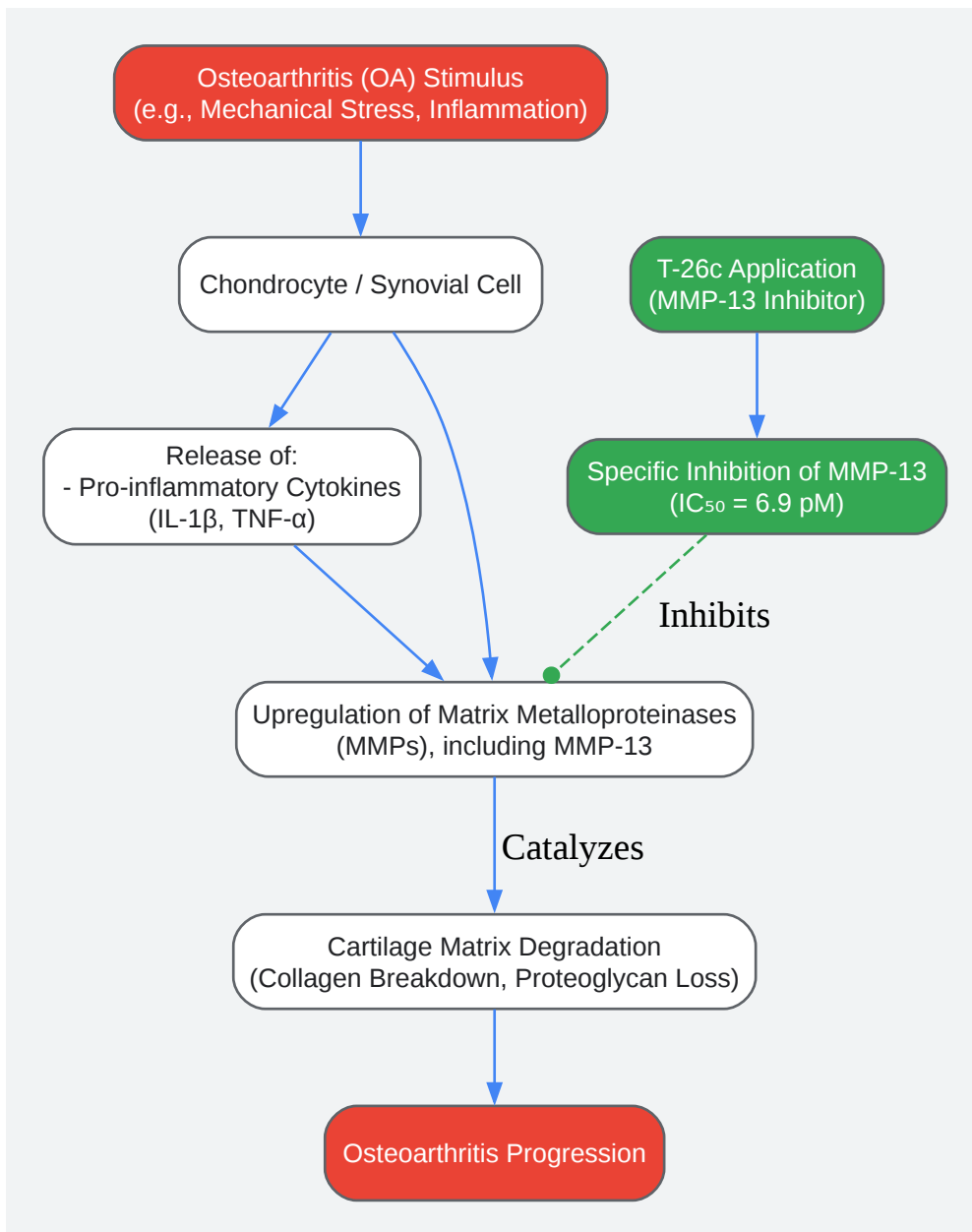
- **Emulsification:** On ice, thoroughly emulsify an equal volume of CII solution (2 mg/mL) with CFA. The final CII concentration is 1 mg/mL. **Critical:** Maintain temperature at 4°C to prevent degradation of CII's antigenic core peptides [2].
- **Primary Immunization (Day 0):** Anesthetize mice. Administer a 100 µL intradermal injection of the emulsion (delivering 100 µg CII) at the base of the tail.
- **Booster Immunization (Day 21):** Repeat Step 2. Using Incomplete Freund's Adjuvant (IFA) for the booster is common to reduce systemic inflammation.

### Evaluation Methods

- **Clinical Scoring:** Monitor and score each paw (e.g., 0-4 scale) for redness, swelling, and deformation.
- **Histopathology:** Evaluate ankle and knee joints for synovitis, pannus formation, cartilage erosion, and bone damage.
- **Imaging:** Use micro-Computed Tomography (µCT) or Magnetic Resonance Imaging (MRI) to assess joint damage in vivo [3].

## Therapeutic Testing & Pathway Analysis

To evaluate a compound like **T-26c**, integrate it into the CIA model workflow. The diagram below illustrates its potential role in osteoarthritis pathogenesis.



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Diagram 2: Proposed mechanism of **T-26c** action, inhibiting MMP-13 to potentially slow cartilage degradation in OA [1] [4] [3].

### Key Considerations for Testing T-26c

- **Therapeutic Protocol:** Animal models are essential for studying OA pathogenesis and testing therapeutic efficacy [3]. Dosing can be **preventive** (starting before or during immunization) or **therapeutic** (starting after disease onset).

- **Administration Route:** Common routes include oral gavage, intraperitoneal injection, or intra-articular injection. The choice depends on the compound's pharmacokinetics.
- **Outcome Measures:** Beyond standard clinical scoring, specific metrics for an MMP-13 inhibitor like **T-26c** should include:
  - **Histology:** Cartilage damage scoring (e.g., OARSI guidelines).
  - **Biomarkers:** MMP-13 activity assays in serum or synovial fluid.
  - **Imaging:** MRI for non-invasive assessment of cartilage volume and composition.

## Critical Notes & Limitations

- **No Direct Evidence for T-26c in CIA:** While **T-26c** is a potent MMP-13 inhibitor, and MMP-13 is implicated in CIA and OA, the search results do not contain published studies specifically testing **T-26c** in an *in vivo* CIA model [1]. The protocols and diagrams above are inferences based on the compound's known mechanism and standard practices for the model.
- **Model Relevance:** The CIA model primarily mimics **rheumatoid arthritis (RA)**. Although it shares features like cartilage destruction with osteoarthritis (OA), it is fundamentally an autoimmune-driven model [2]. For primary OA research, **surgical models** (e.g., meniscal ligament injury) or **spontaneous models** (e.g., in aged mice) might be more appropriate [3].
- **Strain Specificity:** The CIA model's success is highly dependent on the mouse strain. The DBA/1 background (H-2q haplotype) is most susceptible. Using other strains may result in low incidence or mild disease [2].

## How to Proceed

To build upon this information, I suggest you:

- **Contact the Supplier:** Reach out to vendors like MedChemExpress for any unpublished data or technical notes on **T-26c** use *in vivo*.
- **Explore Alternative Models:** Investigate post-traumatic osteoarthritis (PTOA) models, which might be more relevant for studying MMP-13 inhibition in a non-autoimmune context [3].
- **Consult Broader Literature:** Search specifically for other MMP-13 inhibitors in animal models to refine your experimental design and dosing strategy.

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## References

1. T 26c sodium | MMP-13 Inhibitor [medchemexpress.com]
2. Applicability and implementation of the collagen-induced ... [pmc.ncbi.nlm.nih.gov]
3. Animal models of osteoarthritis: classification, update, and ... [pmc.ncbi.nlm.nih.gov]
4. Osteoarthritis: pathogenic signaling pathways and therapeutic ... [pmc.ncbi.nlm.nih.gov]

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